

# Technical Guide: Operational Safety & Handling of trans-1-Iodo-1-octene

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## Compound of Interest

Compound Name: *trans-1-Iodo-1-octene*

CAS No.: 42599-17-7

Cat. No.: B3039170

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CAS: 42599-17-7 | Formula:  $C_8H_{15}I$  | Role: Senior Application Scientist

## Executive Summary & Chemical Context

**trans-1-Iodo-1-octene** is a specialized vinyl iodide intermediate primarily utilized in transition-metal catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira, Heck). Unlike generic alkyl halides, its value lies in the retention of stereochemistry (the trans or E-alkene geometry) during palladium-catalyzed cycles, making it critical for the synthesis of stereodefined pharmacophores.

However, the thermodynamic weakness of the  $C(sp^2)-I$  bond introduces specific instability vectors—primarily photolytic and thermal homolysis—that require rigorous handling protocols distinct from standard organic liquids.

## Physicochemical Profile

| Property         | Value / Description                | Operational Implication                                                         |
|------------------|------------------------------------|---------------------------------------------------------------------------------|
| Molecular Weight | 238.11 g/mol                       | High density relative to parent alkene.[1]                                      |
| Physical State   | Liquid (Colorless to light yellow) | Yellowing indicates free iodine ( ) formation via decomposition.                |
| Boiling Point    | ~90–95 °C @ 1–2 mmHg (Est.)        | High boiling point at atm pressure; typically purified via vacuum distillation. |
| Refractive Index | 1.502                              | Used as a purity check; significant deviation suggests deiodination.            |
| Lipophilicity    | High (LogP ~5.1)                   | Bioaccumulative; drives the H411 aquatic toxicity classification.               |

## Hazard Identification: The Mechanistic "Why"

Standard SDS documents list H-codes. As scientists, we must understand the causality to mitigate risk effectively.

### The Photolytic Instability (The C–I Bond)

The carbon-iodine bond is the weakest among common organic halogens (Bond Dissociation Energy

57 kcal/mol for vinyl iodide).[2]

- Mechanism: Exposure to UV or visible light excites the C–I bond, leading to homolytic cleavage.
- Result: Formation of a vinyl radical and an iodine radical ( ). Two

radicals recombine to form

, which acts as an autocatalyst for further decomposition and turns the sample brown.

- Safety Implication: Storage in clear glass is a critical failure mode.

## Toxicology & GHS Classifications

- H302 (Harmful if swallowed): While less reactive than alkyl iodides (which are potent alkylating agents), vinyl iodides can still undergo metabolic activation. The lipophilic tail (C8) facilitates transport across cell membranes, increasing systemic load.
- H411 (Toxic to aquatic life with long lasting effects): The C8 hydrocarbon chain makes this compound highly hydrophobic. If released into waterways, it partitions into organic matter and lipid tissues of aquatic organisms, resisting hydrolytic breakdown.

## Operational Protocols: Storage & Handling

Trustworthiness in chemistry is built on self-validating protocols. If the liquid is pink/brown, the protocol has failed.

### Storage Architecture

To maintain the trans-stereochemistry and prevent deiodination, follow this hierarchy:

- Primary Containment: Amber borosilicate glass vials with PTFE-lined caps.
- Atmosphere: Argon or Nitrogen blanket is mandatory. Oxygen accelerates radical decomposition chains.
- Temperature: Store at 4°C for active use; -20°C for long-term banking.
- Stabilization: For bulk storage (>10g), the addition of a copper turning (acid-washed) can act as a radical scavenger and iodine trap.

### Handling Workflow

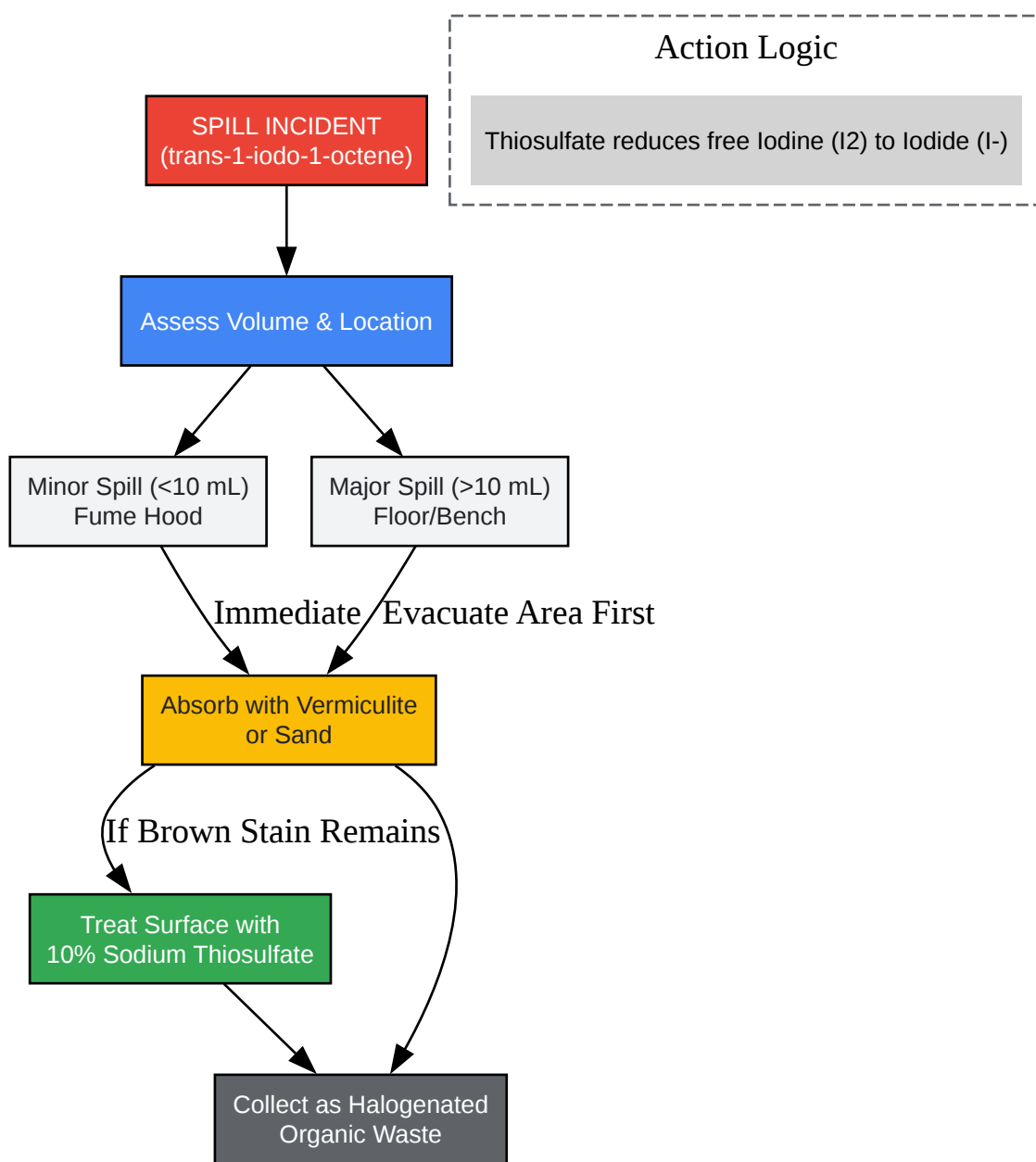
Do not use metal needles for prolonged transfer. Although less corrosive than acyl chlorides, vinyl iodides can react with active metals over time. Use glass pipettes or inert tubing (PTFE).

Self-Validating Purity Check: Before using in a precious metal coupling:

- Visual Inspection: Is the liquid colorless? (Pass). Is it pink/brown? (Fail – contains free ).
- Remediation: If pink, wash the organic layer with 10% aqueous Sodium Thiosulfate ( ) until colorless, dry over , and filter.

## Emergency Response & Decision Logic

This section details the logical flow for spill response, prioritizing containment of the aquatic toxin.

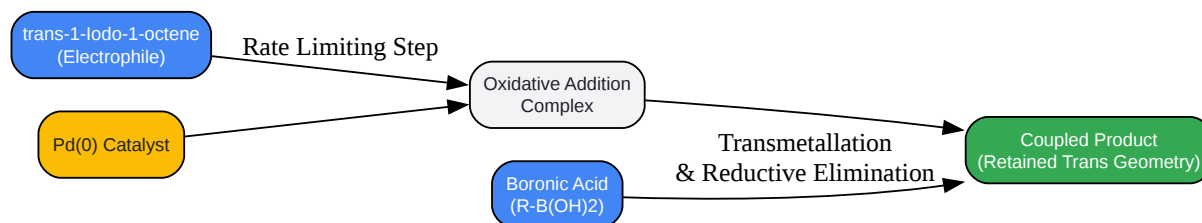


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Figure 1: Decision logic for spill response. The use of thiosulfate is specific to iodine-containing compounds to neutralize the oxidative hazard of free iodine.

## Application Context: Cross-Coupling Utility

Understanding the downstream application helps safety officers and chemists appreciate the material's value. **trans-1-iodo-1-octene** is a "pre-installed" stereocenter.



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Figure 2: The Suzuki-Miyaura coupling workflow. The integrity of the starting material (**trans-1-iodo-1-octene**) directly dictates the stereochemical purity of the drug candidate.

## Disposal & Environmental Stewardship

Waste Classification: Halogenated Organic Solvent. Critical Restriction: Do NOT mix with strong oxidizers or strong bases.

- Bases: Strong bases (e.g.,  
-BuLi) can cause dehydrohalogenation, generating 1-octyne (a flammable gas/liquid mix) or explosive acetylides.
- Incineration: Must be performed in a facility equipped with a scrubber to capture Hydrogen Iodide (HI) and Iodine (  
) vapors.

## References

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